

# Application Note: Preparation of Azlocillin Solutions for In Vitro Susceptibility Testing

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[AN-AZL001]

### Introduction

Azlocillin is a broad-spectrum acylureido penicillin antibiotic with notable activity against Pseudomonas aeruginosa and other gram-negative bacteria, as well as some gram-positive organisms.[1] Accurate and reproducible in vitro antimicrobial susceptibility testing (AST) is crucial for determining the minimum inhibitory concentration (MIC) of azlocillin required to inhibit the growth of a specific microorganism.[2] The preparation of azlocillin solutions is a critical first step in performing these assays. This document provides detailed protocols for the preparation, storage, and handling of azlocillin solutions for use in research and clinical laboratory settings, in accordance with established standards such as those from the Clinical and Laboratory Standards Institute (CLSI).[3]

### **Materials and Reagents**

- Azlocillin sodium salt (reagent grade)
- · Sterile, deionized, or distilled water
- Dimethyl sulfoxide (DMSO) (optional, for high concentration stock)
- Sterile 0.22 μm syringe filters
- Sterile tubes and glassware



- Calibrated pipettes and tips
- Vortex mixer
- Analytical balance

### **Quantitative Data Summary**

A summary of the key quantitative parameters for the preparation and storage of **azlocillin** solutions is provided below.

Parameter	Value	Reference
Solubility		
In Water	50 mg/mL	[4][5]
In DMSO	90 mg/mL	[6]
In Ethanol	3 mg/mL	[6]
Stock Solution Storage		
Lyophilized Powder	-20°C, desiccated, for up to 36 months	[7]
In Solution at -20°C	Up to 3 months (aliquoted)	[7]
In Solution at -80°C	Up to 6 months (aliquoted)	[1]
Short-term (refrigerated)	2-8°C for up to 5 days	[8]

Note: It is highly recommended to aliquot stock solutions to prevent repeated freeze-thaw cycles which can lead to degradation of the antibiotic.[1][7]

## **Experimental Protocols**

## Protocol 1: Preparation of a 10 mg/mL Azlocillin Stock Solution in Water



This protocol describes the preparation of a primary stock solution of **azlocillin** in water. Water is the recommended solvent for most applications.[4]

- Potency Calculation: Before weighing, determine the potency of the azlocillin sodium salt powder from the manufacturer's certificate of analysis. The amount of powder needed will be adjusted based on its purity.
  - Formula: Weight (mg) = [Desired Concentration (mg/mL) x Volume (mL)] / [Potency (μg/mg) / 1000 (μg/mg)]
- Weighing: Accurately weigh the calculated amount of azlocillin sodium salt powder using an analytical balance.
- Dissolution: Add the weighed powder to a sterile container. Add a small amount of sterile
  water to create a slurry, then add the remaining volume of water to reach the final desired
  concentration of 10 mg/mL.
- Mixing: Vortex the solution until the azlocillin is completely dissolved. The solution should be clear to slightly hazy and colorless to faint yellow.[4]
- Sterilization: Sterilize the stock solution by passing it through a sterile 0.22 μm syringe filter into a sterile container. This step is critical for aqueous solutions to prevent contamination.[1]
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, sterile, cryo-safe tubes (e.g., 1 mL aliquots). Label each aliquot clearly with the name of the antibiotic, concentration, and date of preparation. Store the aliquots at -20°C for up to 3 months or -80°C for up to 6 months.[1][7]

## **Protocol 2: Preparation of Working Solutions for Broth Microdilution**

This protocol outlines the preparation of serial dilutions of **azlocillin** for determining the Minimum Inhibitory Concentration (MIC) using the broth microdilution method.[9]

 Thaw Stock Solution: Thaw one aliquot of the 10 mg/mL azlocillin stock solution at room temperature.



- Intermediate Dilutions: Prepare a series of intermediate dilutions from the stock solution in a suitable sterile diluent, such as sterile water or the appropriate broth medium (e.g., Mueller-Hinton Broth).[10] These dilutions will be further diluted in the microtiter plate.
- Microtiter Plate Preparation: In a 96-well microtiter plate, add the appropriate volume of broth
  to each well. Then, add the intermediate azlocillin dilutions to the wells to achieve the final
  desired concentrations for the assay. Typically, a two-fold serial dilution is performed across
  the plate.[10]
- Inoculum Preparation and Addition: Prepare a standardized bacterial inoculum (e.g., to a 0.5 McFarland standard).[10] Dilute the inoculum to the final target concentration and add it to each well of the microtiter plate.
- Incubation: Incubate the plate under appropriate conditions (e.g., 35°C for 16-20 hours for most aerobic bacteria).[9]

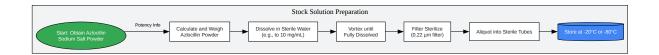
## Protocol 3: Preparation of Azlocillin-Containing Agar Plates for Agar Dilution

This protocol describes the preparation of agar plates with varying concentrations of **azlocillin** for MIC determination by agar dilution.[8]

- Prepare Molten Agar: Prepare and sterilize the appropriate agar medium (e.g., Mueller-Hinton Agar). Cool the molten agar to 48-50°C in a water bath.[8]
- Prepare **Azlocillin** Dilutions: Prepare a series of **azlocillin** dilutions in a sterile diluent at 10 times the final desired concentrations.
- Addition of Azlocillin to Agar: Add 1 part of each azlocillin dilution to 9 parts of molten agar.
   For example, add 2 mL of a 10x azlocillin solution to 18 mL of molten agar. Mix thoroughly by inverting the tube several times, avoiding the formation of bubbles.
- Pouring Plates: Pour the azlocillin-containing agar into sterile petri dishes to a uniform depth. Allow the plates to solidify at room temperature on a level surface.[8]
- Storage and Use: The plates can be used immediately or stored in sealed plastic bags at 2-8°C for up to 5 days.[8]



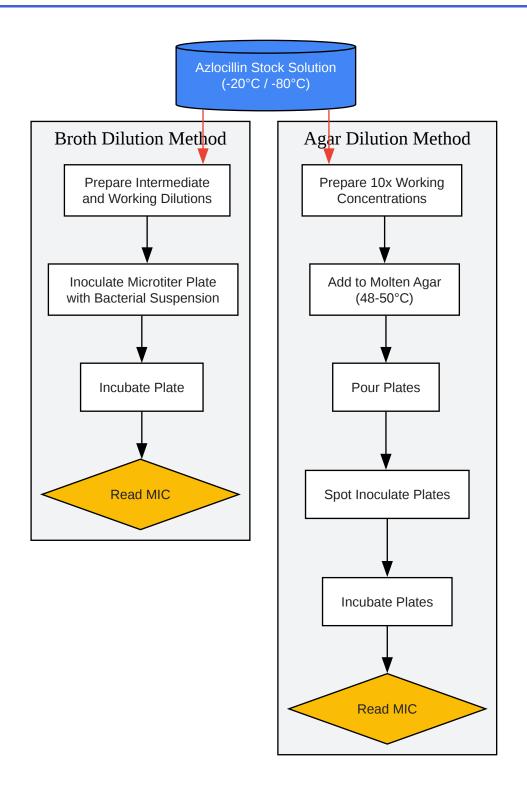
### **Visualizations**



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Caption: Workflow for preparing a sterile **azlocillin** stock solution.





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Caption: Overview of azlocillin solution use in AST methods.



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